

The Ambiguity of "Onono" in Chemical Literature

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Compound of Interest

Compound Name: Onono

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A thorough investigation into the chemical identity of a substance referred to as "**Onono**" reveals that this term does not correspond to a single, well-defined chemical compound. Instead, the name and similar variations are associated with several distinct chemical entities, making a singular, in-depth technical guide on its core chemical structure impracticable. The ambiguity stems from references to a Schiff base ligand, an inorganic molecule, a natural isoflavone, and various pharmaceutical drug candidates.

Multiple Interpretations of "Onono"

The term "**Onono**" and its close variations appear in scientific and commercial databases with disparate meanings:

- A Pentadentate Schiff Base Ligand: In the context of coordination chemistry, "**ONONO**" is used to describe the donor atom sequence of a pentadentate Schiff base ligand.^[1] This ligand is synthesized from salicylaldehyde, leucylalanine, and glycylglycine and is capable of forming complexes with metal ions like Zn(II).^[1] However, the same source also associates this ligand with the molecular formula N₂O₃ and the IUPAC name "nitroso nitrite," which represents a much simpler inorganic compound, indicating a potential inconsistency in the data.^[1]
- Nitrosonitrate (**ONONO₂**): PubChem, a comprehensive chemical database, lists a compound with the synonym "**ONONO₂**" and the IUPAC name "nitroso nitrate," having the molecular formula N₂O₄.^[2] This is a distinct and well-characterized inorganic molecule.

- Ononin (an Isoflavone): "Ononin" is the common name for Formononetin 7-O-glucoside, a naturally occurring isoflavone found in sources like soybeans.[3][4] It has a defined chemical structure (C₂₂H₂₂O₉) and has been studied for its anti-inflammatory and neuroprotective properties.[4]
- ONO- Prefixed Pharmaceutical Compounds: ONO Pharmaceutical Co., Ltd. has developed numerous drug candidates with designations starting with "ONO-," such as ONO-4007 and ONO-2952.[5][6] These are complex organic molecules with specific therapeutic targets and are unrelated to the other substances mentioned.
- Peroxynitrite (ONOO⁻): The chemical formula ONOO⁻ represents the peroxynitrite ion, a reactive nitrogen species.[7] While structurally similar in notation, it is a distinct anionic species.

Conclusion

Due to the lack of a single, universally recognized chemical compound named "**Onono**," it is not possible to provide a detailed technical guide with its chemical structure, experimental protocols, and signaling pathways as requested. The term is ambiguous and refers to multiple, chemically unrelated substances. Researchers and scientists are advised to use more specific identifiers, such as the IUPAC name, CAS number, or a common name that uniquely identifies the compound of interest, to avoid confusion.

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